

In-Depth Technical Guide: 2-Tridecanol (CAS Number 1653-31-2)

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Compound of Interest

Compound Name: 2-Tridecanol

Cat. No.: B154250

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the physicochemical properties, hazards, and biological activities of **2-Tridecanol** (CAS No. 1653-31-2). The information is intended for researchers, scientists, and professionals in drug development and related fields.

Physicochemical Properties

2-Tridecanol is a secondary fatty alcohol with the chemical formula $C_{13}H_{28}O$.^[1] It is a colorless liquid or a low-melting solid.^[1] Key physicochemical data are summarized in Table 1.

Table 1: Physicochemical Properties of **2-Tridecanol**

| Property | Value | Source(s) |
|--|-----------------------------------|-----------|
| Molecular Formula | C ₁₃ H ₂₈ O | [1] |
| Molecular Weight | 200.36 g/mol | [1] |
| CAS Number | 1653-31-2 | [1] |
| Appearance | Colorless liquid or solid melt | |
| Melting Point | 29-30 °C | |
| Boiling Point | 156-157 °C at 11 mmHg | |
| Density | 0.831 g/cm ³ | |
| Flash Point | 102.3 °C | |
| Water Solubility | Insoluble | |
| logP (Octanol/Water Partition Coefficient) | 4.28810 | |

Hazards and Toxicology

The toxicological profile of **2-Tridecanol** is not extensively documented. However, data for tridecanol isomers provide an indication of its potential hazards. It is classified as causing skin irritation. Acute toxicity appears to be low via oral and dermal routes. A summary of available toxicological data is presented in Table 2.

Table 2: Toxicological Data for Tridecanol and its Isomers

| Endpoint | Species | Route | Value | Classification/Result | Source(s) |
|----------------------------------|---------------|---------------|---|---|-----------|
| Acute Oral Toxicity (LD50) | Rat | Oral | >2000 mg/kg | Not classified as acutely toxic | |
| Acute Dermal Toxicity (LD50) | Rabbit | Dermal | >2600 mg/kg (for 1-Tridecanol) | Not available | |
| Acute Inhalation Toxicity (LC50) | Rat | Inhalation | >15.12 mg/L (4h, for 1-Tridecanol) | Not available | |
| Skin Irritation | Rabbit | Dermal | 8223 µg/24H (for mixed primary isomers) | Mild irritant | |
| Skin Irritation | Rabbit | Dermal | Not specified | Moderate skin irritation (for 1-Tridecanol) | |
| Eye Irritation | Not available | Not available | No data available | No data available | |

Biological Activity and Mechanism of Action

Antibacterial Activity

Long-chain fatty alcohols, including 1-tridecanol, have demonstrated antibacterial activity against *Staphylococcus aureus*.

- Minimum Inhibitory Concentration (MIC): 10 µg/mL (for 1-Tridecanol)
- Minimum Bactericidal Concentration (MBC): Not Determined (for 1-Tridecanol)

Mechanism of Action: The precise mechanism of antibacterial action for 1-dodecanol and 1-tridecanol is not fully elucidated. Unlike other long-chain alcohols that cause membrane damage and leakage of potassium ions, 1-dodecanol and 1-tridecanol exhibit high antibacterial activity without inducing significant membrane damage. This suggests a different mode of action, which remains a subject for further investigation.

Pheromonal Activity

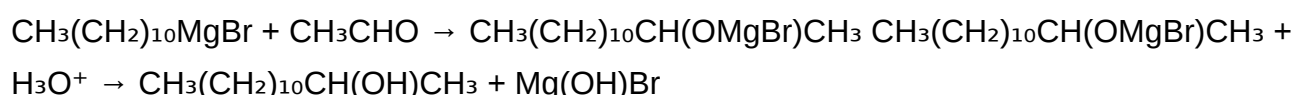
2-Tridecanol has been identified as an insect attractant and a pheromone in some species. However, the specific signaling pathways and receptors involved in its pheromonal activity are not well-documented in the available scientific literature.

Experimental Protocols

Synthesis of 2-Tridecanol via Grignard Reaction

A common method for the synthesis of secondary alcohols like **2-Tridecanol** is the Grignard reaction. This involves the reaction of an aldehyde with a Grignard reagent. For the synthesis of **2-Tridecanol**, undecylmagnesium bromide can be reacted with acetaldehyde.

Reaction Scheme:

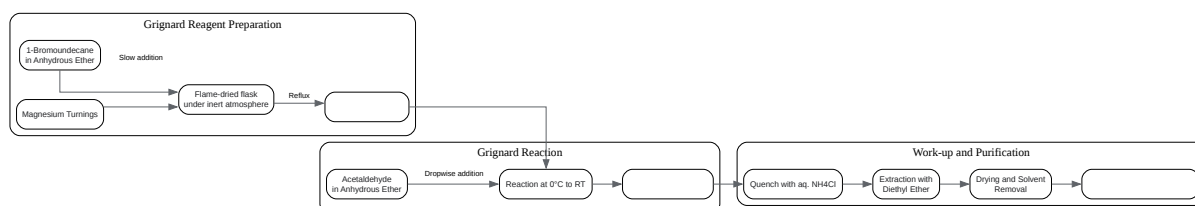


Detailed Protocol:

- Preparation of Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings. Slowly add a solution of 1-bromoundecane in anhydrous diethyl ether to the magnesium turnings under an inert atmosphere (e.g., nitrogen or argon). The reaction is initiated by gentle heating. Once the reaction starts, the remaining 1-bromoundecane solution is added dropwise at a rate that maintains a gentle reflux. After the addition is complete, the mixture is refluxed for an additional 30-60 minutes to ensure complete formation of the undecylmagnesium bromide.
- Grignard Reaction:** Cool the Grignard reagent to 0 °C in an ice bath. Add a solution of acetaldehyde in anhydrous diethyl ether dropwise from the dropping funnel with vigorous

stirring. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.

- **Work-up:** Cool the reaction mixture again in an ice bath and slowly add a saturated aqueous solution of ammonium chloride to quench the reaction. The resulting mixture is then transferred to a separatory funnel. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the crude **2-Tridecanol**.
- **Purification:** The crude product can be purified by vacuum distillation or column chromatography on silica gel.



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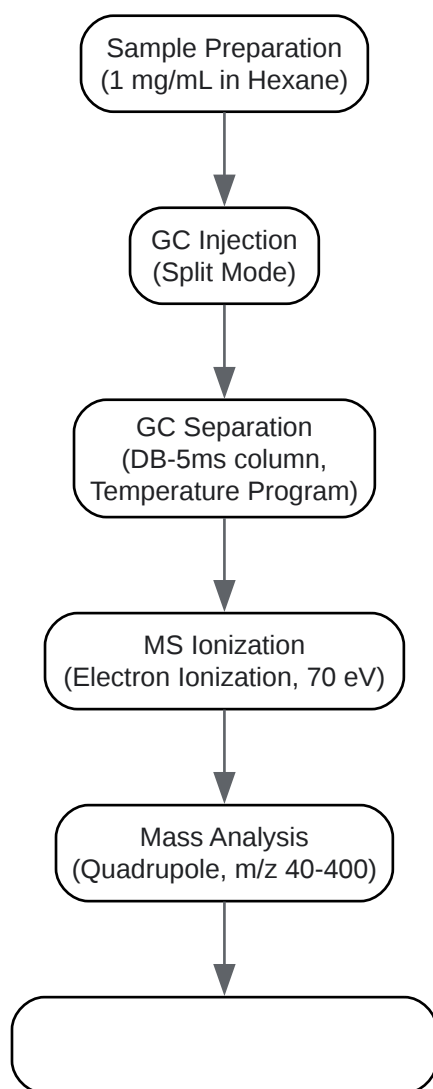
Synthesis of **2-Tridecanol** via Grignard Reaction.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable method for the analysis of **2-Tridecanol**. The following is a general protocol that can be adapted for specific instrumentation.

Protocol:

- Sample Preparation: Prepare a solution of **2-Tridecanol** in a suitable solvent such as hexane or dichloromethane at a concentration of approximately 1 mg/mL.
- GC-MS Parameters:
 - Gas Chromatograph:
 - Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness), is recommended.
 - Inlet: Split/splitless inlet, operated in split mode with a split ratio of 50:1.
 - Inlet Temperature: 250 °C.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Oven Temperature Program: Start at 100 °C, hold for 2 minutes, then ramp at 10 °C/min to 250 °C and hold for 5 minutes.
 - Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Scan Range: m/z 40-400.
- Data Analysis: The retention time and the mass spectrum of the analyte are compared with those of an authentic standard of **2-Tridecanol** for identification. Quantification can be performed using an internal standard method.



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Workflow for GC-MS Analysis of **2-Tridecanol**.

Conclusion

2-Tridecanol is a secondary fatty alcohol with potential applications stemming from its antibacterial and pheromonal properties. While its physicochemical characteristics are well-defined, there is a need for more comprehensive toxicological studies specifically on the 2-isomer to fully assess its safety profile. Further research is also required to elucidate the precise mechanisms underlying its biological activities. The provided experimental protocols for synthesis and analysis offer a foundation for future investigations into this compound.

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References

- 1. 2-Tridecanol | C₁₃H₂₈O | CID 15449 - PubChem [pubchem.ncbi.nlm.nih.gov]
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